

An In-Depth Technical Guide on 1-Methyl-1H-imidazole-2-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-1H-imidazole-2-carbaldehyde

Cat. No.: B082426

[Get Quote](#)

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides core data on **1-Methyl-1H-imidazole-2-carbaldehyde**, a heterocyclic aldehyde that serves as a versatile building block in the synthesis of various pharmaceutical and chemical entities.

Physicochemical Data

The foundational quantitative data for **1-Methyl-1H-imidazole-2-carbaldehyde** are its molecular formula and molecular weight. These properties are crucial for stoichiometric calculations in chemical reactions, determination of molar concentrations, and analysis of molecular structure.

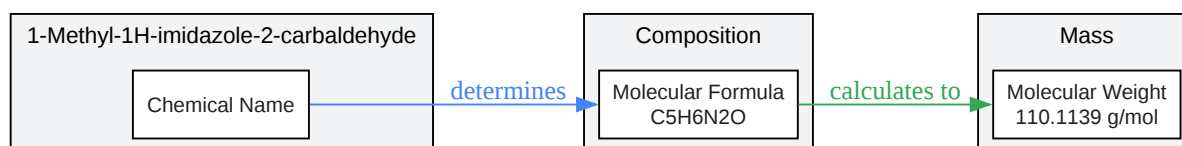
Property	Value
Molecular Formula	C5H6N2O[1][2][3][4][5][6]
Molecular Weight	110.1139 g/mol [1][3]
also cited as 110.11 g/mol [2][5][6][7]	

This data is derived from standard analytical methodologies and is corroborated across multiple chemical data repositories. The slight variation in molecular weight values is attributable to

differences in the precision of atomic weight isotopes used in the calculation.

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (molecular formula), and its molar mass (molecular weight) is a fundamental concept in chemistry. The following diagram illustrates this logical connection.



[Click to download full resolution via product page](#)

Logical flow from chemical name to molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1H-Imidazole-2-carboxaldehyde, 1-methyl- [webbook.nist.gov]
- 2. Buy 1-Methyl-1H-imidazole-2-carbaldehyde | 13750-81-7 [smolecule.com]
- 3. 1H-Imidazole-2-carboxaldehyde, 1-methyl- [webbook.nist.gov]
- 4. 1-Methylimidazole-2-carboxaldehyde, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. 13750-81-7|1-Methyl-1H-imidazole-2-carbaldehyde|BLD Pharm [bldpharm.com]
- 6. chembk.com [chembk.com]
- 7. 1-Methyl-2-imidazolecarboxaldehyde 98 13750-81-7 [sigmaaldrich.com]

- To cite this document: BenchChem. [An In-Depth Technical Guide on 1-Methyl-1H-imidazole-2-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b082426#1-methyl-1h-imidazole-2-carbaldehyde-molecular-weight-and-formula\]](https://www.benchchem.com/product/b082426#1-methyl-1h-imidazole-2-carbaldehyde-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com